

Application Notes and Protocols: Measuring Cytokine Release After STEAP1 (102-116) Stimulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Metalloreductase STEAP1 (102-116)*

Cat. No.: *B1575115*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

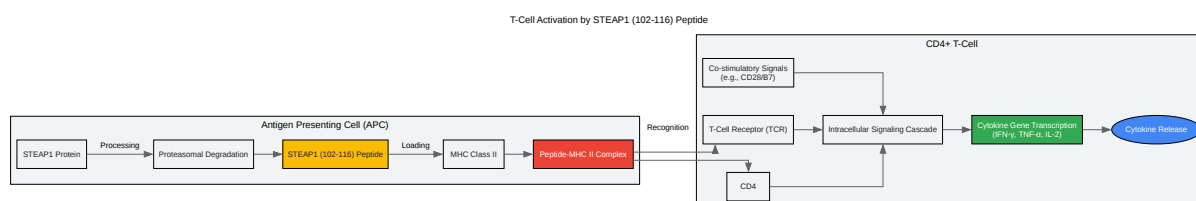
Introduction

Six-Transmembrane Epithelial Antigen of the Prostate 1 (STEAP1) is a cell surface protein that is overexpressed in a variety of cancers, including prostate, bladder, and Ewing sarcoma, while having limited expression in normal tissues.[1][2] This expression pattern makes STEAP1 an attractive target for cancer immunotherapy. The STEAP1 (102-116) peptide, with the amino acid sequence HQQYFYKIPILVINK, has been identified as an immunogenic epitope that can be presented to CD4+ helper T cells, playing a crucial role in initiating an anti-tumor immune response.[3] Measuring the cytokine release from immune cells, such as Peripheral Blood Mononuclear Cells (PBMCs), after stimulation with the STEAP1 (102-116) peptide is a critical step in evaluating the efficacy of STEAP1-targeted immunotherapies and vaccines.

These application notes provide detailed protocols for stimulating PBMCs with the STEAP1 (102-116) peptide and subsequently measuring the release of key cytokines using Enzyme-Linked Immunosorbent Assay (ELISA) and Intracellular Cytokine Staining (ICS) followed by flow cytometry.

Signaling Pathways and Experimental Workflow

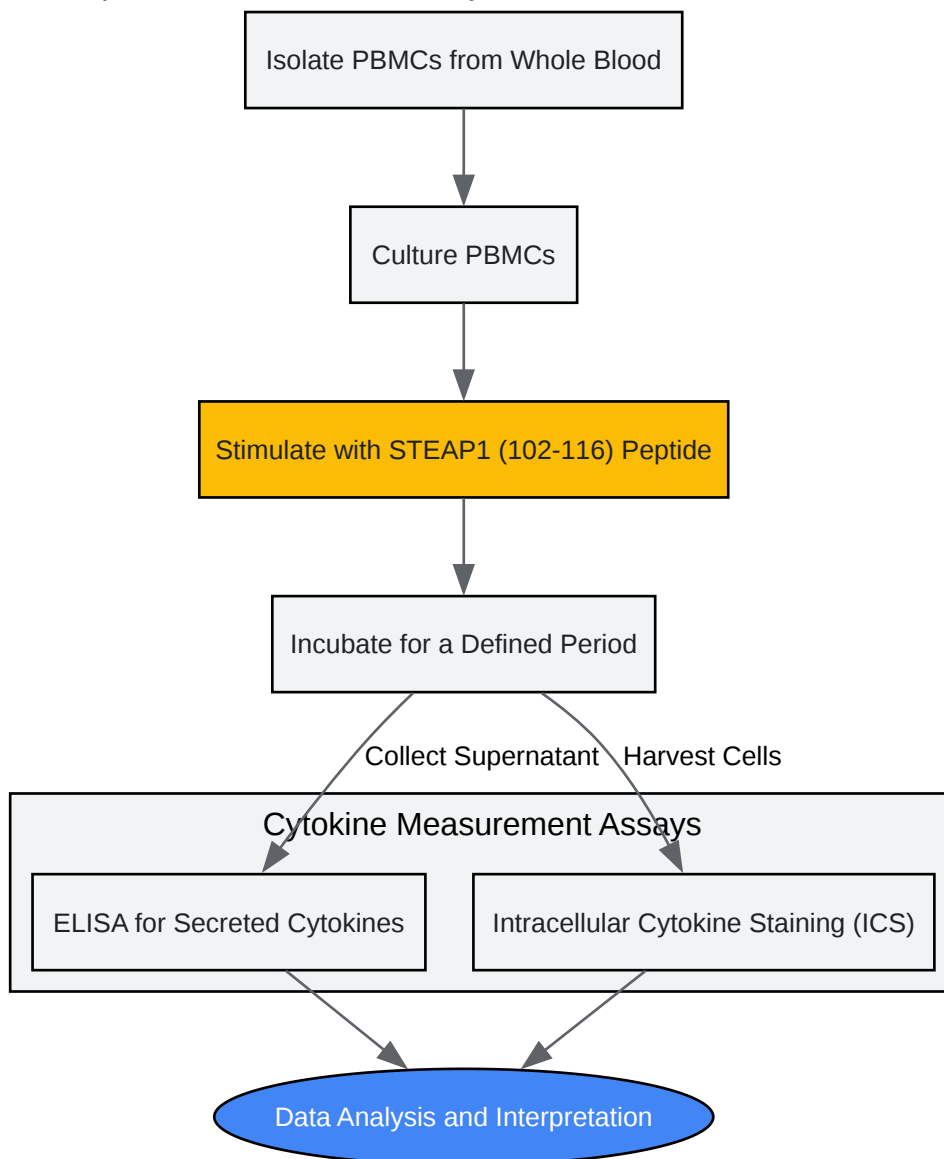
The following diagrams illustrate the general signaling pathway for T-cell activation and the experimental workflows for measuring cytokine release.



[Click to download full resolution via product page](#)

T-Cell Activation by STEAP1 (102-116) Peptide

Experimental Workflow for Cytokine Release Measurement



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bdbiosciences.com [bdbiosciences.com]

- 2. aacrjournals.org [aacrjournals.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Measuring Cytokine Release After STEAP1 (102-116) Stimulation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1575115#measuring-cytokine-release-after-steap1-102-116-stimulation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com